

Application Notes and Protocols for ONO-3805 in Cell Culture Experiments

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Compound of Interest

Compound Name: ONO-3805

Cat. No.: B1245507

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **ONO-3805**, a non-steroidal 5 α -reductase inhibitor, in cell culture experiments. The protocols outlined below are intended as a starting point and should be optimized for specific cell lines and experimental conditions.

Introduction to ONO-3805

ONO-3805 is a potent and specific inhibitor of 5 α -reductase, the enzyme responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). By blocking this conversion, **ONO-3805** serves as a valuable tool for investigating androgen-dependent signaling pathways in various physiological and pathological contexts, particularly in prostate cancer research.

Mechanism of Action: **ONO-3805** competitively inhibits the 5 α -reductase enzyme, thereby reducing intracellular levels of DHT. This leads to a decrease in the activation of the androgen receptor (AR) by its most potent ligand, subsequently affecting the transcription of androgen-dependent genes that regulate cell proliferation, survival, and other cellular processes.

Product Information and Storage

Parameter	Value
Chemical Name	4-(2-{4-[1-(4-Isobutyl-phenyl)-ethoxy]-2,3-dimethyl-benzoylamino}-phenoxy)-butyric acid
Molecular Formula	C ₃₁ H ₃₇ NO ₅
Molecular Weight	503.6 g/mol
CAS Number	119347-96-5
Solubility	Soluble in DMSO
Storage	Store as a solid at -20°C for long-term stability.
Purity	>98%

Note: The sodium salt of **ONO-3805** (CAS: 119347-91-0, Molecular Weight: 525.62 g/mol) is also available and is soluble in DMSO.

Preparation of ONO-3805 for Cell Culture

3.1. Reagents and Materials:

- **ONO-3805** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, DNase/RNase-free microcentrifuge tubes
- Sterile cell culture medium appropriate for your cell line
- Pipettes and sterile, filtered pipette tips

3.2. Preparation of Stock Solution (10 mM):

- Equilibrate the **ONO-3805** vial to room temperature before opening.

- Prepare a 10 mM stock solution by dissolving the appropriate amount of **ONO-3805** powder in cell culture grade DMSO. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 0.5036 mg of **ONO-3805** (MW: 503.6 g/mol) in 1 mL of DMSO.
- Vortex thoroughly until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C.

3.3. Preparation of Working Solutions:

- Thaw an aliquot of the 10 mM **ONO-3805** stock solution at room temperature.
- Prepare working solutions by diluting the stock solution in a complete cell culture medium to the desired final concentration.
- It is crucial to perform serial dilutions to ensure accuracy, especially for lower concentrations.
- The final concentration of DMSO in the cell culture medium should be kept below 0.1% (v/v) to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same concentration of DMSO) should always be included in experiments.

Quantitative Data

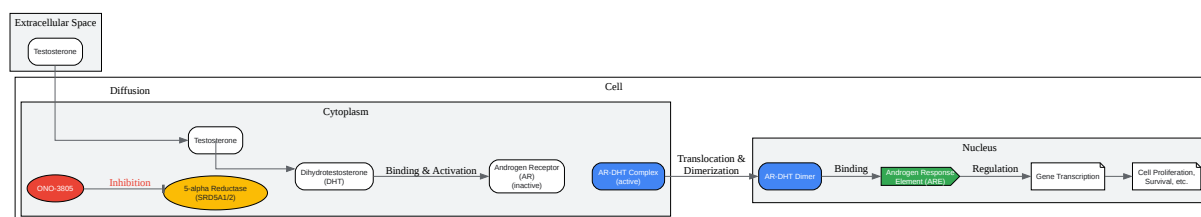
While specific IC₅₀ values for **ONO-3805** in various cancer cell lines are not widely published, a study on rat anterior pituitary cells provides valuable insight into its potency.^[1]

Parameter	Cell/Tissue Type	Value
Ki (Inhibition Constant)	Rat Anterior Pituitary 5α-reductase	3.9 x 10 ⁻¹¹ M
Effective Concentration	Rat Anterior Pituitary Homogenates	≥ 10 ⁻⁷ M (>90% inhibition of DHT formation)

Researchers should perform dose-response experiments to determine the optimal working concentration for their specific cell line and assay.

Signaling Pathway

The diagram below illustrates the established signaling pathway inhibited by **ONO-3805**.



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Caption: **ONO-3805** inhibits 5 α -reductase, blocking testosterone to DHT conversion and subsequent AR signaling.

Experimental Protocols

The following are generalized protocols that should be adapted for specific experimental needs.

6.1. Cell Proliferation Assay (WST-1 or MTT Assay)

This assay measures the metabolic activity of viable cells to determine the effect of **ONO-3805** on cell proliferation.

Methodology:

- **Cell Seeding:** Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight.
- **Treatment:** Replace the medium with fresh medium containing various concentrations of **ONO-3805** (e.g., 0.1 nM to 10 μ M) and a vehicle control (DMSO).
- **Incubation:** Incubate the plate for a desired period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **Assay:** Add WST-1 or MTT reagent to each well according to the manufacturer's instructions and incubate for 1-4 hours.
- **Measurement:** Measure the absorbance at the appropriate wavelength using a microplate reader.
- **Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC₅₀ value.

6.2. Apoptosis Assay (Annexin V-FITC/Propidium Iodide Staining)

This assay detects apoptosis by identifying the externalization of phosphatidylserine on the cell membrane.

Methodology:

- **Cell Seeding and Treatment:** Seed cells in 6-well plates and treat with **ONO-3805** at concentrations determined from the proliferation assay for an appropriate duration (e.g., 24 or 48 hours).
- **Cell Harvesting:** Collect both adherent and floating cells. Wash the cells with ice-cold PBS.
- **Staining:** Resuspend the cells in Annexin V binding buffer and add Annexin V-FITC and Propidium Iodide (PI) according to the manufacturer's protocol.

- Incubation: Incubate the cells in the dark at room temperature for 15 minutes.
- Flow Cytometry: Analyze the stained cells by flow cytometry.
- Analysis: Quantify the percentage of cells in early apoptosis (Annexin V-positive, PI-negative), late apoptosis (Annexin V-positive, PI-positive), and necrosis.

6.3. Androgen Receptor (AR) Activity Assay (Luciferase Reporter Assay)

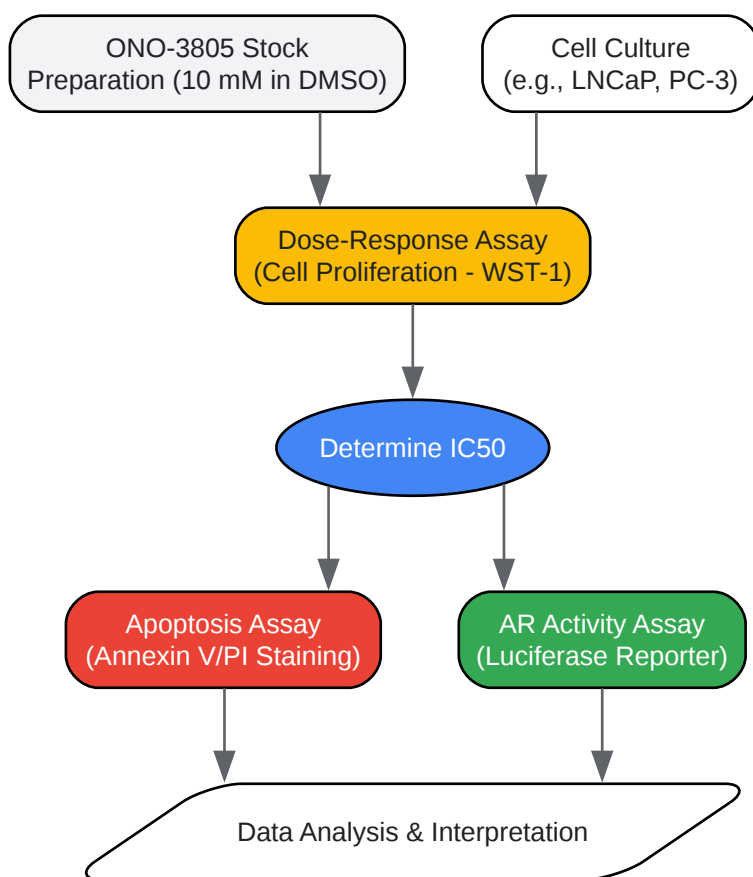
This assay measures the transcriptional activity of the androgen receptor.

Methodology:

- Transfection: Co-transfect cells with an AR-responsive luciferase reporter plasmid and a control plasmid (e.g., Renilla luciferase) for normalization.
- Treatment: After transfection, treat the cells with testosterone or DHT in the presence or absence of various concentrations of **ONO-3805**.
- Incubation: Incubate for 24-48 hours.
- Lysis and Measurement: Lyse the cells and measure firefly and Renilla luciferase activities using a luminometer according to the manufacturer's instructions.
- Analysis: Normalize the firefly luciferase activity to the Renilla luciferase activity. Compare the AR activity in **ONO-3805**-treated cells to the control to determine the inhibitory effect.

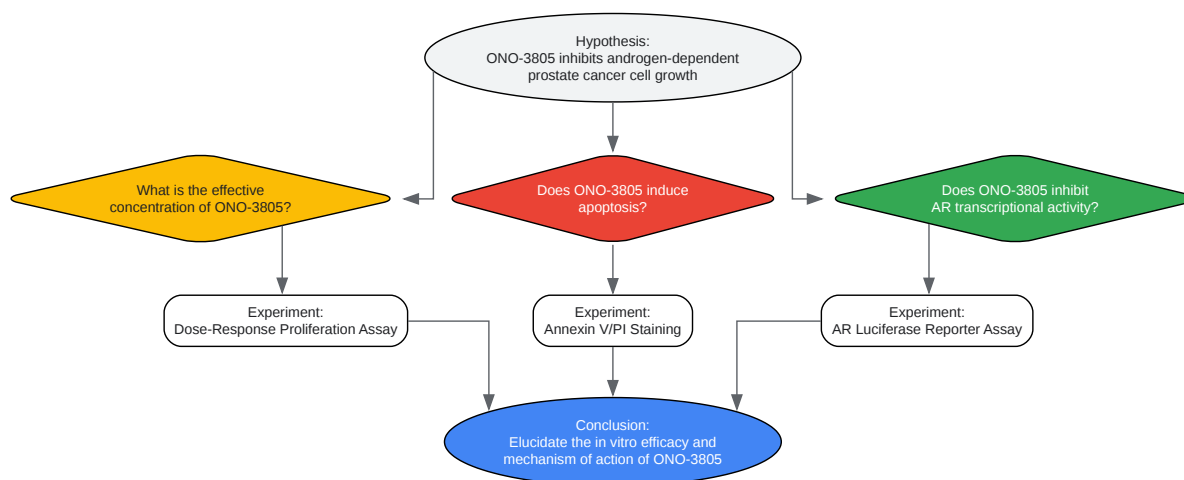
Experimental Workflow and Logical Relationships

The following diagrams provide a visual representation of a typical experimental workflow and the logical relationships in designing experiments with **ONO-3805**.



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Caption: A typical experimental workflow for characterizing the effects of **ONO-3805** in cell culture.



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Caption: Logical framework for designing experiments to investigate the cellular effects of **ONO-3805**.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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